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CAS number and molecular structure of 2-(2,5-Dimethoxybenzoyl)phenyl acetate.

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Compound of Interest

Compound Name:

2-(2,5-Dimethoxybenzoyl)phenyl

acetate

Cat. No.: B1323988

Technical Guide: 2-(2,5-Dimethoxybenzoyl)phenyl acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of **2-(2,5-Dimethoxybenzoyl)phenyl acetate**, a specific organic chemical compound. The document summarizes its core identifiers, including its CAS number and molecular structure. Due to the limited availability of published experimental data for this specific molecule, this guide also presents a theoretical synthesis pathway based on established organic chemistry principles. This guide is intended to serve as a foundational resource for researchers and professionals interested in this compound, while clearly noting the current scarcity of in-depth experimental information in publicly accessible literature.

Compound Identification

Chemical Name: 2-(2,5-Dimethoxybenzoyl)phenyl acetate

CAS Number: 890098-92-7[1]



Molecular Structure

The molecular structure of **2-(2,5-Dimethoxybenzoyl)phenyl acetate** is characterized by a phenyl acetate group where the phenyl ring is substituted at the 2-position with a 2,5-dimethoxybenzoyl group.

Caption: Molecular Structure of **2-(2,5-Dimethoxybenzoyl)phenyl acetate**.

Physicochemical Data

Publicly available, experimentally determined physicochemical data for **2-(2,5- Dimethoxybenzoyl)phenyl acetate** is limited. The following table summarizes basic molecular information.

| Property | Value | Source |
|-------------------|--------------|------------|
| CAS Number | 890098-92-7 | [1] |
| Molecular Formula | C17H16O5 | Calculated |
| Molecular Weight | 300.31 g/mol | Calculated |

Theoretical Synthesis

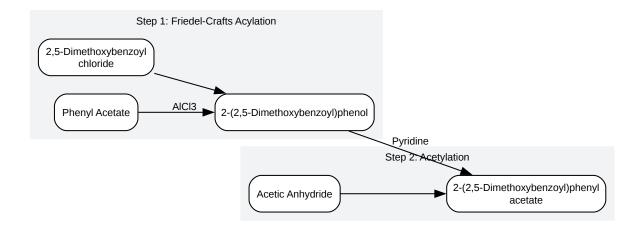
While a specific, experimentally verified synthesis protocol for 2-(2,5-

Dimethoxybenzoyl)phenyl acetate is not readily available in the surveyed literature, a plausible synthetic route can be proposed based on fundamental organic reactions. A two-step approach involving a Friedel-Crafts acylation followed by an esterification is a logical pathway.

Disclaimer: The following experimental protocol is theoretical and has not been experimentally validated. It should be used as a conceptual guideline only.

Proposed Synthetic Pathway





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Caption: Theoretical synthesis of **2-(2,5-Dimethoxybenzoyl)phenyl acetate**.

Hypothetical Experimental Protocol

Step 1: Friedel-Crafts Acylation of Phenyl Acetate

- To a stirred solution of phenyl acetate in a suitable inert solvent (e.g., dichloromethane or nitrobenzene) under an inert atmosphere (e.g., nitrogen or argon), add a Lewis acid catalyst such as anhydrous aluminum chloride (AlCl₃) in portions at a reduced temperature (e.g., 0-5 °C).
- Slowly add a solution of 2,5-dimethoxybenzoyl chloride in the same solvent to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for a specified period until the reaction is complete, as monitored by an appropriate technique (e.g., Thin Layer Chromatography - TLC).
- Quench the reaction by carefully pouring it into a mixture of ice and concentrated hydrochloric acid.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.



- Combine the organic layers, wash with brine, dry over an anhydrous drying agent (e.g., sodium sulfate), and concentrate under reduced pressure to yield the crude intermediate, 2-(2,5-dimethoxybenzoyl)phenol.
- Purify the intermediate by a suitable method, such as column chromatography.

Step 2: Acetylation of 2-(2,5-Dimethoxybenzoyl)phenol

- Dissolve the purified 2-(2,5-dimethoxybenzoyl)phenol in a suitable solvent such as pyridine
 or a mixture of dichloromethane and a non-nucleophilic base (e.g., triethylamine).
- Cool the solution in an ice bath and add acetic anhydride dropwise.
- Allow the reaction mixture to stir at room temperature until the starting material is consumed (monitored by TLC).
- Quench the reaction with water or a dilute acid solution.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic extracts with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the final product, 2-(2,5-Dimethoxybenzoyl)phenyl acetate, by recrystallization or column chromatography.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no specific information in the public domain regarding the biological activity or associated signaling pathways for **2-(2,5-Dimethoxybenzoyl)phenyl acetate**. Research into structurally related compounds, such as other phenyl acetates and benzophenone derivatives, has explored a range of biological activities, but direct extrapolation to the title compound is not appropriate without experimental evidence.

Conclusion



2-(2,5-Dimethoxybenzoyl)phenyl acetate is a defined chemical entity with the CAS number 890098-92-7. While its molecular structure is known, there is a significant lack of publicly available experimental data concerning its synthesis, physicochemical properties, and biological function. The theoretical synthetic pathway presented in this guide offers a potential starting point for its preparation. Further experimental investigation is required to elucidate the properties and potential applications of this compound. This document serves to highlight the current knowledge gap and encourage further research into this molecule.

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References

- 1. m.globalchemmall.com [m.globalchemmall.com]
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